Technical Guide: Ticagrelor Impurity 175 (Amide Derivative)

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Compound of Interest

Compound Name:	*Ticagrelor Impurity 175*
Cat. No.:	*B13385267*

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CAS No: 1932275-13-2 | Formula: $C_{10}H_9F_2NO$ | Molecular Weight: 197.18 g/mol

Executive Summary

In the development and quality control of Ticagrelor (a P2Y12 platelet inhibitor), the identification and control of process-related impurities are critical for ICH Q3A/B compliance. Impurity 175 (often designated by vendor codes such as QCC-175) is chemically identified as the amide derivative of the key cyclopropyl amine intermediate.

This impurity typically arises during the synthesis of the cyclopropyl amine moiety or via oxidative degradation. Its structural similarity to the genotoxic potential of anilines (though it is a cyclopropyl amine derivative) necessitates rigorous safety profiling and precise analytical separation. This guide provides the MSDS safety framework, synthesis origin, and validated analytical protocols for its detection.

Chemical Identification & Structural Analysis

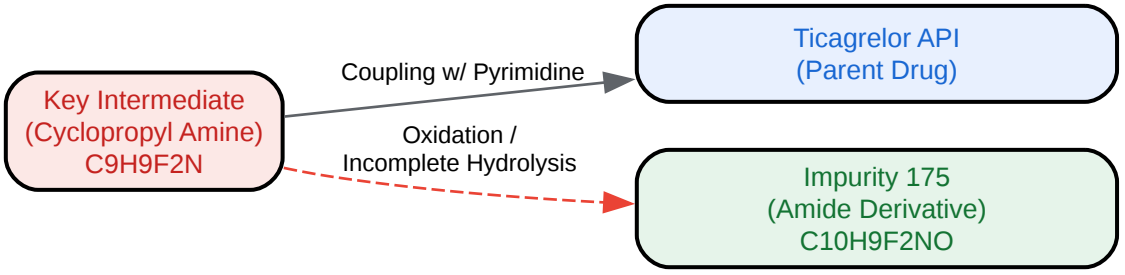
Impurity 175 represents the carbonyl-modified form of the primary amine intermediate used to construct the Ticagrelor side chain.

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Parameter	Technical Specification
Common Name	Ticagrelor Impurity 175 (Amide Impurity)
Chemical Name	(1R,2S)-2-(3,4-difluorophenyl)cyclopropanecarboxamide
CAS Number	1932275-13-2
Molecular Formula	$C_{10}H_9F_2NO$
Stereochemistry	(1R, 2S) - Matches Ticagrelor backbone
Appearance	White to Off-white Solid
Solubility	Soluble in Methanol, DMSO, Acetonitrile; Low solubility in Water

Structural Diagram (Graphviz)

The following diagram illustrates the structural relationship between the Impurity 175 and the Ticagrelor parent amine.



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Caption: Structural genesis of Impurity 175 from the key cyclopropyl amine intermediate.

Hazard Characterization & Safety Data Sheet (SDS)

Signal Word:WARNING

While specific toxicological data for this isolated impurity is limited, its safety profile is derived from Read-Across Toxicology based on the (1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine

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class.

GHS Classification

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

Handling & Storage Protocols

- Containment: Handle within a certified Fume Hood. Use HEPA-filtered enclosures if handling powder >100 mg.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Hygroscopic nature requires desiccated storage.
- Incompatibility: Strong oxidizing agents, strong acids, and acid chlorides.

Analytical Strategy: Detection & Quantification

Quantifying Impurity 175 requires a Reverse-Phase HPLC (RP-HPLC) method capable of separating the polar amide from the basic amine and the hydrophobic parent drug.

Validated HPLC Protocol

Method Principle: Gradient elution on a C18 stationary phase with pH-controlled buffering to suppress ionization of the residual amine, ensuring sharp peak shape for the amide (Impurity 175).

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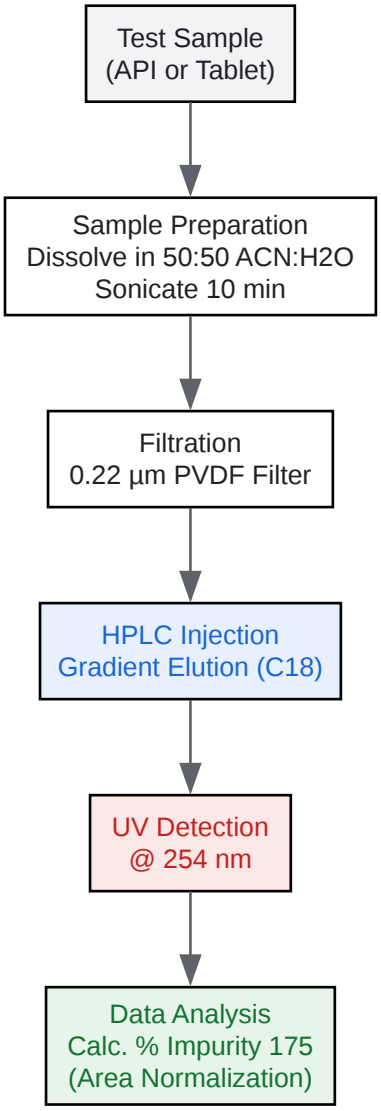
Parameter	Condition
Column	C18 (e.g., Zorbax Eclipse Plus or Cosmocil), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	0.1% Formic Acid in Water (or 20mM Ammonium Acetate pH 8.2)
Mobile Phase B	Acetonitrile (100%)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 254 nm (Primary), 270 nm (Secondary)
Injection Volume	10 µL
Diluent	Acetonitrile : Water (50:50 v/v)

Retention Time Logic

- Impurity 175 (Amide): Neutral character. Elutes earlier than Ticagrelor but later than the highly polar degradation fragments.
- Ticagrelor: Hydrophobic. Elutes late in the gradient.
- Relative Retention Time (RRT): Typically ~0.4 - 0.6 relative to Ticagrelor (depending on gradient slope).

Analytical Workflow Diagram

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Caption: Step-by-step analytical workflow for isolating Impurity 175.

Origin & Control Strategy

Understanding the source of Impurity 175 allows for process control during drug substance manufacturing.

- Incomplete Hydrolysis: If the starting material for the cyclopropyl amine is the corresponding nitrile, partial hydrolysis can yield the amide (Impurity 175) before converting to the acid/amine.

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- Acylation Byproducts: During the coupling of the amine to the pyrimidine core, if activated carboxylic acid contaminants are present, the amine can be acylated to form the amide.
- Control Limit: Per ICH Q3A(R2), impurities >0.10% must be identified. Impurity 175 is typically controlled at NMT 0.15% in the final API.

References

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- Quality Control Chemicals (QCC).**Ticagrelor Impurity 175** Reference Standard Data. QCC Standards. [Link]
- Bairam, R., et al.UV Spectrophotometric and HPLC Method for Quantification of Ticagrelor in Bulk and Tablet Dosage Form. Asian Journal of Pharmaceutical Analysis, 2022. [Link]
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